# An In-depth Technical Guide to 4-Bromo-2-fluoro-3-nitroaniline

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Bromo-2-fluoro-3-nitroaniline* |
| *Cat. No.:* | *B11730952* |

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## Abstract

This guide provides a comprehensive technical overview of **4-Bromo-2-fluoro-3-nitroaniline**, a key halogenated aromatic amine intermediate. We will explore its chemical identity, physical and chemical properties, synthesis methodologies, and critical applications, particularly its role as a versatile building block in the development of pharmaceuticals and other complex organic molecules. This document is intended for researchers, chemists, and professionals in the fields of drug discovery, medicinal chemistry, and materials science who require a detailed understanding of this compound's characteristics and utility.

## Compound Identification and Core Properties

**4-Bromo-2-fluoro-3-nitroaniline** is a polysubstituted aniline derivative whose unique arrangement of bromo, fluoro, and nitro functional groups on the benzene ring imparts specific reactivity, making it a valuable precursor in multi-step organic synthesis.

### Chemical Abstract Service (CAS) Number

The definitive identifier for this compound is its CAS number, which facilitates unambiguous database searching and regulatory compliance.

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- CAS Number: 886762-75-0.[1][2]

## Compound Data Summary

The fundamental properties of **4-Bromo-2-fluoro-3-nitroaniline** are summarized in the table below. These data points are critical for designing experiments, ensuring safe handling, and predicting its behavior in chemical reactions.

| Property | Value | Source(s) |
|---|---|---|
| IUPAC Name | 4-Bromo-3-fluoro-2-nitrobenzenamine | [1] |
| Molecular Formula | $C_6H_4BrFN_2O_2$ | [1][2] |
| Molecular Weight | 235.01 g/mol | [1] |
| Appearance | Pale-yellow to Yellow-brown Solid/Powder | [2] |
| Melting Point | 138-140°C | [1] |
| Boiling Point | 322.7 °C at 760 mmHg | [1] |
| Purity | Typically ≥97% | [2] |
| InChI Key | DTMANVRIDHGRKN-UHFFFAOYSA-N | [2] |

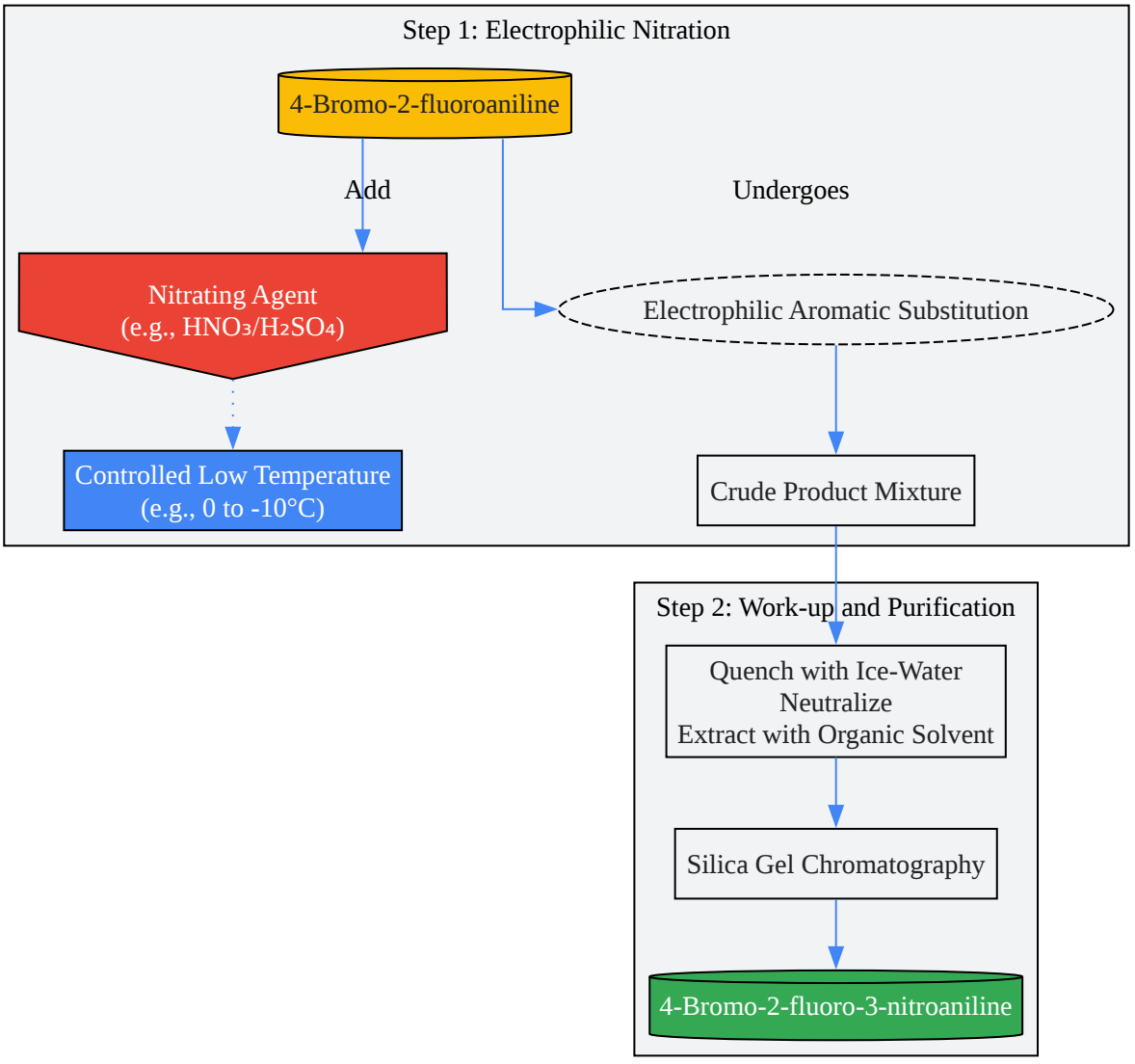
# Synthesis Strategies and Mechanistic Rationale

The synthesis of substituted anilines like **4-Bromo-2-fluoro-3-nitroaniline** requires careful control of regioselectivity due to the directing effects of the existing substituents. While a specific, documented synthesis for this exact molecule is not readily available in the provided search results, we can infer logical synthetic pathways based on established organic chemistry principles for similar structures. A plausible approach involves the nitration of a bromo-fluoroaniline precursor.

## Conceptual Synthetic Workflow

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A common strategy for introducing a nitro group to an activated benzene ring is electrophilic aromatic substitution using a nitrating agent. The existing amine, bromo, and fluoro groups will direct the position of the incoming nitro group.




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Caption: Conceptual workflow for the synthesis of **4-Bromo-2-fluoro-3-nitroaniline**.

## Rationale for Experimental Choices

- Starting Material: 4-Bromo-2-fluoroaniline is chosen as the precursor. The amino group (-$NH_2$) is a strong activating, ortho-, para-director, while the halogens (-Br, -F) are deactivating but also ortho-, para-directing.

- Nitration Conditions: A mixture of concentrated nitric acid and sulfuric acid is a standard and effective nitrating agent. The reaction is performed at low temperatures (e.g., 0° to -10°C) to control the reaction rate and prevent over-nitration or side reactions.[3]

- Regioselectivity: The position of the incoming nitro group is directed by the existing substituents. The powerful activating effect of the amino group primarily directs the substitution. The position ortho to the amine and meta to the halogens is sterically and electronically favored, leading to the desired 3-nitro product.

- Purification: After the reaction, pouring the mixture into ice-water precipitates the product.[3] Subsequent extraction and purification by column chromatography are necessary to isolate the target compound from isomers and unreacted starting materials.[3]

# Applications in Research and Development

The true value of **4-Bromo-2-fluoro-3-nitroaniline** lies in its utility as a chemical intermediate. Its multiple functional groups serve as handles for further chemical modifications, making it a crucial building block in the synthesis of more complex molecules.

## Pharmaceutical Intermediates

The primary application of compounds like **4-Bromo-2-fluoro-3-nitroaniline** is in the pharmaceutical industry.[4] Halogenated and nitrated anilines are common starting materials for the synthesis of Active Pharmaceutical Ingredients (APIs).[5][6]

- Role of Fluorine: The fluorine atom is a bioisostere of a hydrogen atom but has significantly different electronic properties. Its incorporation into drug candidates can enhance metabolic stability, improve binding affinity to target proteins, and increase membrane permeability.[7]

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- Role of Bromine: The bromine atom provides a site for cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the introduction of diverse molecular fragments.

- Role of Nitro and Amino Groups: The nitro group can be readily reduced to an amine, which can then be used in a wide range of reactions, such as amide bond formation or the construction of heterocyclic rings—structures that are prevalent in many drug molecules.[5]

## Organic Synthesis and Materials Science

Beyond pharmaceuticals, this compound is a valuable intermediate for general organic synthesis and the creation of specialty chemicals, such as dyes and agrochemicals.[5] The unique electronic properties conferred by the substituent pattern can be exploited in the design of functional materials, including nonlinear optical (NLO) crystals.[8]

# Safety, Handling, and Storage

As with any laboratory chemical, proper handling and storage of **4-Bromo-2-fluoro-3-nitroaniline** are paramount to ensure safety. The following protocols are based on standard safety data sheets for similar chemical compounds.

## Hazard Identification

The compound is classified with the GHS07 pictogram, indicating it can be harmful.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]

- Signal Word: Warning.[2]

## Recommended Handling Protocol

A step-by-step guide for safe handling in a laboratory setting.

- Engineering Controls: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of dust or vapors.[9][10]

- Personal Protective Equipment (PPE):

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- Wear appropriate chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.[9]
- Wear safety glasses with side shields or goggles.[10]
- Use a lab coat to prevent skin contact.[9]
- If dust formation is likely, use a full-face respirator with an appropriate particulate filter.[9]

- Handling Practices:
  - Avoid contact with skin, eyes, and clothing.[10]
  - Avoid the formation of dust and aerosols.[9]
  - Wash hands thoroughly after handling the product.[10]
  - Keep away from sources of ignition and incompatible materials like strong oxidizing agents.[9][11]

## Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[9] Some suppliers recommend refrigerated storage.
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not let the product enter drains.[9]

# Conclusion

**4-Bromo-2-fluoro-3-nitroaniline** (CAS No. 886762-75-0) is a specialized chemical intermediate with significant potential in the fields of medicinal chemistry and advanced material synthesis. Its trifunctionalized aromatic core offers a versatile platform for constructing complex molecular architectures. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for any researcher or scientist intending to utilize this compound in their work. The strategic incorporation of its unique structural motifs can lead to the development of novel pharmaceuticals and functional materials with enhanced properties.

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